

Spectroscopic Profile of Mesembrenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mesembrenol

Cat. No.: B15561110

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Introduction

Mesembrenol, a prominent alkaloid found in the plant genus *Sceletium*, has garnered significant interest within the scientific community for its potential psychoactive properties and applications in drug development. A thorough understanding of its chemical structure and characteristics is paramount for further research and development. This technical guide provides a comprehensive overview of the spectroscopic data for **Mesembrenol**, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. Detailed experimental protocols are also provided to ensure reproducibility and facilitate further investigation.

Chemical Structure and Properties

- Systematic Name: (3aR,6R,7aS)-3a-(3,4-dimethoxyphenyl)-1-methyl-2,3,3a,6,7,7a-hexahydro-1H-indol-6-ol
- Molecular Formula: $C_{17}H_{23}NO_3$ [\[1\]](#)

- Molecular Weight: 289.38 g/mol [1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the structure of organic molecules. While complete ^1H NMR data with coupling constants for **Mesembrenol** is not readily available in the public domain, the following sections detail the expected signals based on its structure and available ^{13}C NMR data.

^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum of **Mesembrenol** provides key insights into its carbon framework. The following table summarizes the available chemical shift data.

Carbon Atom	Chemical Shift (δ) ppm
C-2	Data not available
C-3	Data not available
C-3a	Data not available
C-4	Data not available
C-5	Data not available
C-6	Data not available
C-7	Data not available
C-7a	Data not available
C-1'	Data not available
C-2'	Data not available
C-3'	Data not available
C-4'	Data not available
C-5'	Data not available
C-6'	Data not available
N-CH ₃	Data not available
O-CH ₃	Data not available
O-CH ₃	Data not available

Note: Specific peak assignments for **Mesembrenol** from publicly accessible databases are limited. The table structure is provided as a template for researchers to populate upon acquiring experimental data.

Experimental Protocol for NMR Spectroscopy

The following provides a general protocol for the NMR analysis of mesembrine alkaloids like **Mesembrenol**, based on methodologies reported for the analysis of Sceletium species.[2]

- **Sample Preparation:** Dissolve a precisely weighed sample of isolated and purified **Mesembrenol** (typically 1-5 mg) in a suitable deuterated solvent (e.g., chloroform-d, methanol-d₄). The choice of solvent may vary depending on the specific NMR experiment and sample solubility.
- **Instrument:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for optimal resolution and sensitivity.
- **¹H NMR Acquisition:**
 - Acquire a standard one-dimensional ¹H NMR spectrum.
 - Typical parameters include a 30° pulse width, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **¹³C NMR Acquisition:**
 - Acquire a proton-decoupled ¹³C NMR spectrum.
 - A larger number of scans will be required compared to ¹H NMR due to the lower natural abundance of the ¹³C isotope.
- **2D NMR Experiments:** To aid in the complete and unambiguous assignment of ¹H and ¹³C signals, a suite of two-dimensional NMR experiments should be performed. These include:
 - COSY (Correlation Spectroscopy): To identify proton-proton spin coupling networks.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded proton and carbon atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons, which is crucial for assigning quaternary carbons and piecing together the molecular structure.
 - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, aiding in stereochemical assignments.

- **Data Processing:** Process the acquired data using appropriate NMR software. This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to a known standard (e.g., tetramethylsilane, TMS, at 0.00 ppm).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for its identification and structural elucidation.

ESI-MS/MS Spectroscopic Data

Electrospray ionization (ESI) is a soft ionization technique commonly used for the analysis of alkaloids. In the positive ion mode, **Mesembrenol** is expected to be observed as the protonated molecule $[M+H]^+$.

Ion	m/z (mass-to-charge ratio)
$[M+H]^+$	290.1757

MS/MS fragmentation of the $[M+H]^+$ ion provides characteristic daughter ions that are diagnostic for the structure of **Mesembrenol**. While a detailed public fragmentation spectrum is not available, analysis of related mesembrine alkaloids suggests that fragmentation would likely involve losses of the methoxy groups, the N-methyl group, and cleavage of the hydroindole ring system.^{[3][4]}

Experimental Protocol for LC-MS/MS

The following protocol is a general guideline for the analysis of **Mesembrenol** using liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS).

- **Sample Preparation:** Prepare a dilute solution of the isolated **Mesembrenol** or a plant extract containing the alkaloid in a suitable solvent, typically methanol or a mixture of methanol and water.
- **Liquid Chromatography (LC):**

- Column: A C18 reversed-phase column is commonly used for the separation of mesembrine alkaloids.
- Mobile Phase: A gradient elution using a mixture of an aqueous solution (e.g., water with a small amount of formic acid or ammonium hydroxide to improve peak shape) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.
- Flow Rate: A flow rate in the range of 0.2-0.5 mL/min is common.
- Injection Volume: Typically 1-10 μ L.
- Mass Spectrometry (MS):
 - Ion Source: Electrospray ionization (ESI) in the positive ion mode.
 - MS Scan: Acquire full scan mass spectra to detect the protonated molecule $[M+H]^+$ of **Mesembrenol** (m/z 290.1757).
 - MS/MS Scan: Perform product ion scans on the $[M+H]^+$ ion to generate a fragmentation pattern. This can be achieved through collision-induced dissociation (CID) with an inert gas (e.g., argon or nitrogen). The collision energy should be optimized to produce a rich fragmentation spectrum.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

FT-IR Spectroscopic Data

The IR spectrum of **Mesembrenol** is expected to exhibit absorption bands characteristic of its functional groups. While a specific spectrum for **Mesembrenol** is not readily available, the expected absorption bands are listed below.

Functional Group	Expected Absorption Band (cm ⁻¹)
O-H (alcohol)	~3600-3200 (broad)
C-H (aromatic)	~3100-3000
C-H (aliphatic)	~3000-2850
C=C (aromatic)	~1600 and ~1475
C-O (aryl ether)	~1250
C-O (alcohol)	~1050
C-N (amine)	~1250-1020

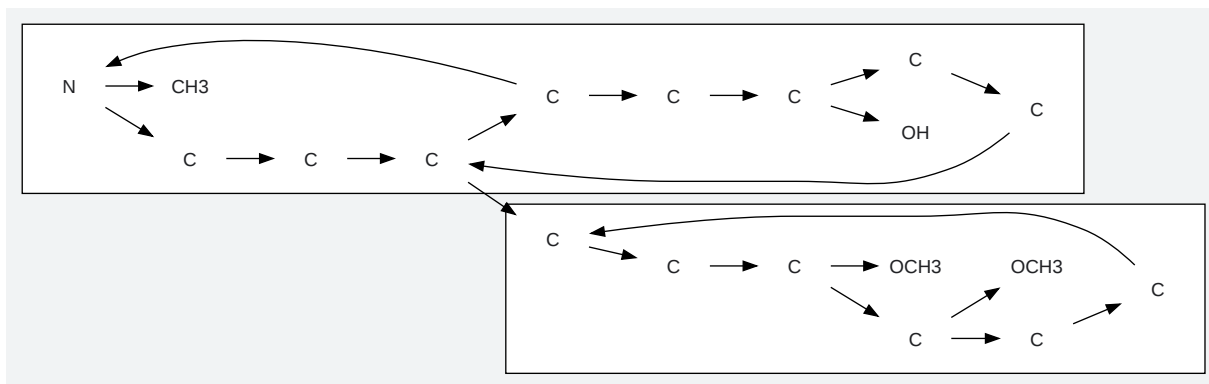
Experimental Protocol for FT-IR Spectroscopy

The following is a general procedure for obtaining an FT-IR spectrum of an alkaloid like **Mesembrenol**.

- Sample Preparation:
 - KBr Pellet: Mix a small amount of the solid sample (1-2 mg) with dry potassium bromide (KBr) powder (100-200 mg). Grind the mixture to a fine powder and press it into a thin, transparent pellet using a hydraulic press.
 - Thin Film: If the sample is an oil or can be dissolved in a volatile solvent, a thin film can be cast onto a salt plate (e.g., NaCl or KBr).
- Instrument: A Fourier Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment or the pure KBr pellet.
 - Place the sample in the spectrometer's sample holder.
 - Acquire the sample spectrum over the desired range (typically 4000-400 cm⁻¹).

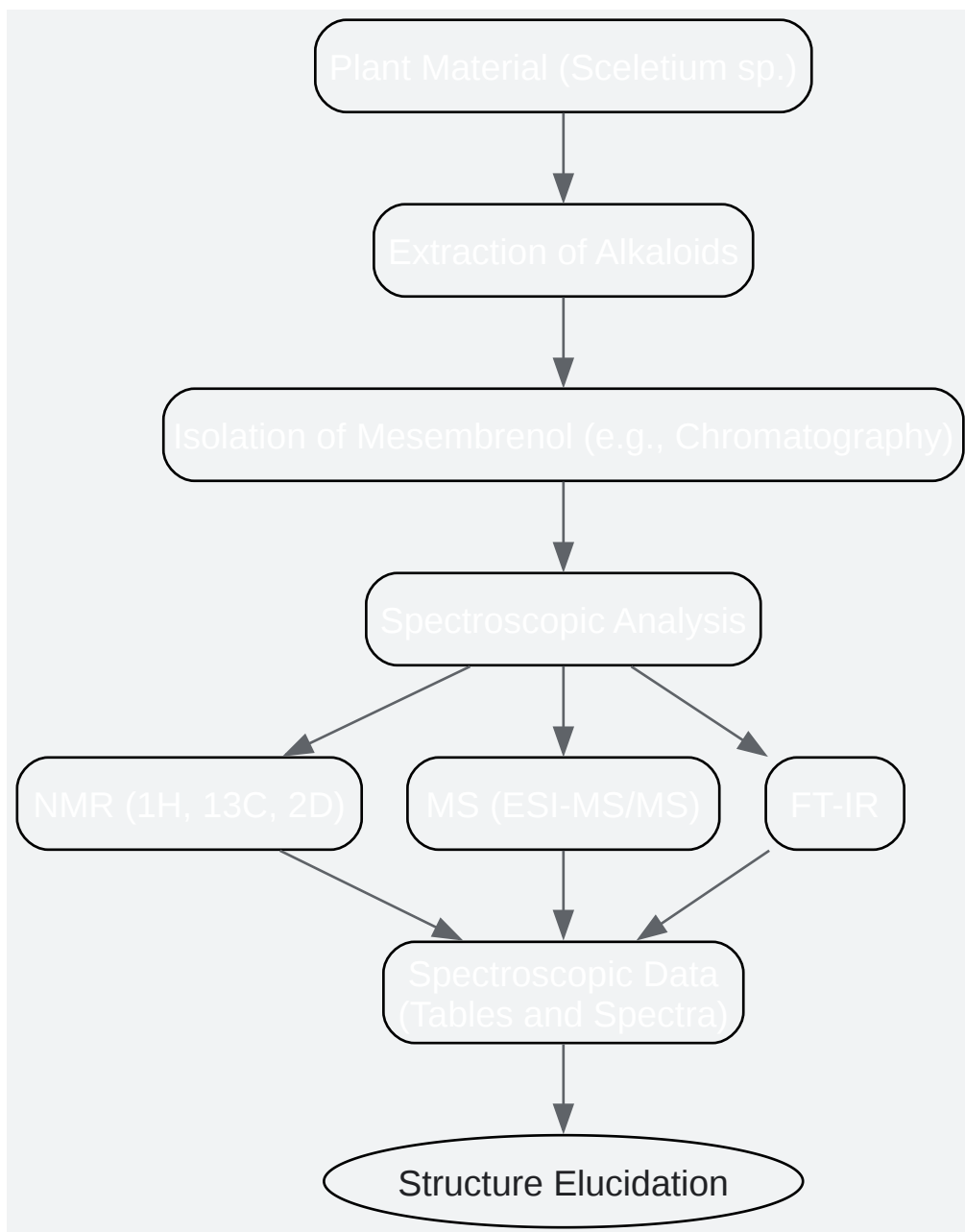
- The final spectrum is obtained by ratioing the sample spectrum against the background spectrum.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Visualizations



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Chemical structure of **Mesembrenol**



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Workflow for Spectroscopic Analysis

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- To cite this document: BenchChem. [Spectroscopic Profile of Mesembrenol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15561110/docs#spectroscopic-profile-of-mesembrenol-a-technical-guide\]](https://www.benchchem.com/product/b15561110/docs#spectroscopic-profile-of-mesembrenol-a-technical-guide)

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